

H2N-PEG6-Hydrazide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest		
Compound Name:	H2N-PEG6-Hydrazide	
Cat. No.:	B15541468	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and disposal of **H2N-PEG6-Hydrazide**, a bifunctional linker commonly employed in bioconjugation, drug delivery systems, and the synthesis of Proteolysis Targeting Chimeras (PROTACs). Due to the absence of a specific Safety Data Sheet (SDS) for **H2N-PEG6-Hydrazide**, this guide synthesizes safety information from data on its constituent functional groups: the primary amine, the polyethylene glycol (PEG) spacer, and the hydrazide moiety. The information presented is intended to supplement, not replace, institutional safety protocols and professional judgment.

Chemical Profile and Hazard Overview

H2N-PEG6-Hydrazide is a heterobifunctional molecule featuring a primary amine (-NH2) at one terminus and a hydrazide (-CONHNH2) group at the other, connected by a six-unit polyethylene glycol chain. This structure allows for the sequential conjugation of two different molecules.

The primary hazard associated with this compound stems from the hydrazide functional group. Hydrazide and its parent compound, hydrazine, are recognized as toxic and potentially carcinogenic. They can be corrosive and cause severe irritation to the skin and eyes. The polyethylene glycol component is generally considered to have low toxicity and is biocompatible.



Physicochemical Properties of H2N-PEG6-Hydrazide

Property	Value	Source
Chemical Formula	C15H33N3O7	MedKoo Biosciences
Molecular Weight	367.44 g/mol	MedKoo Biosciences
Appearance	To be determined	MedKoo Biosciences
Solubility	To be determined; PEG linkers generally confer water solubility.	BroadPharm
Purity	>98% (typical)	MedKoo Biosciences

Hazard Identification and Precautionary Measures

The hydrazide group is the primary concern for acute and chronic health effects. It is crucial to handle **H2N-PEG6-Hydrazide** with the same precautions as other hydrazine derivatives.

GHS Hazard Statements (Inferred from Hydrazine)



Hazard Class	Hazard Statement
Acute Toxicity, Oral	H301: Toxic if swallowed
Acute Toxicity, Dermal	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	H330: Fatal if inhaled
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage
Skin Sensitization	H317: May cause an allergic skin reaction
Carcinogenicity	H350: May cause cancer
Germ Cell Mutagenicity	H341: Suspected of causing genetic defects
Reproductive Toxicity	H361: Suspected of damaging fertility or the unborn child
Aquatic Toxicity (Acute)	H400: Very toxic to aquatic life
Aquatic Toxicity (Chronic)	H410: Very toxic to aquatic life with long lasting effects

Precautionary Statements



Category	Precautionary Statement	
Prevention	P201: Obtain special instructions before use. P202: Do not handle until all safety precautions have been read and understood. P260: Do not breathe dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.	
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.	

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Handling and Storage Guidelines



Aspect	Guideline	Rationale
Engineering Controls	All work with H2N-PEG6- Hydrazide should be conducted in a certified chemical fume hood.	To minimize inhalation exposure to potentially harmful vapors or aerosols.
Personal Protective Equipment (PPE)	Wear a flame-resistant lab coat, chemical safety goggles, a face shield, and appropriate chemical-resistant gloves (e.g., nitrile or neoprene).	To protect skin and eyes from contact with the corrosive and toxic compound.
Long-Term Storage	Store at -20°C in a dry, dark environment.	To maintain chemical stability and prevent degradation over extended periods.[1]
Short-Term Storage	Store at 0 - 4°C for short periods (days to weeks).	For temporary storage between uses.[1]
Incompatible Materials	Store away from strong oxidizing agents, acids, and bases.	To prevent potentially vigorous or explosive reactions.
Shipping	Shipped under ambient temperature as a non- hazardous chemical, stable for several weeks.	The compound is sufficiently stable for standard shipping durations.[1]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is crucial.

Emergency Procedures



Situation	Action
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the exposed individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Small Spill	Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand). Place the contaminated material in a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent.
Large Spill	Evacuate the area. Contact your institution's environmental health and safety (EHS) department immediately.

Experimental Protocols

H2N-PEG6-Hydrazide is primarily used in bioconjugation reactions to form stable hydrazone bonds with aldehydes or ketones. This is a common strategy for labeling biomolecules, such as glycoproteins, or for constructing more complex architectures like PROTACs.

General Protocol for Hydrazone Ligation



This protocol outlines the general steps for conjugating **H2N-PEG6-Hydrazide** to a biomolecule containing an aldehyde or ketone group.

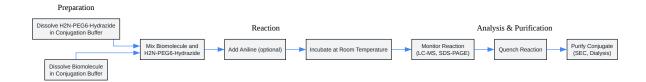
Materials:

- Biomolecule with an aldehyde or ketone group
- H2N-PEG6-Hydrazide
- Conjugation Buffer (e.g., 0.1 M sodium acetate, pH 4.5-5.5)
- Aniline (optional, as a catalyst)
- Quenching solution (e.g., 1 M Tris-HCl, pH 8.0)
- Purification system (e.g., size-exclusion chromatography (SEC) or dialysis)

Procedure:

- Dissolve the biomolecule in the conjugation buffer to a desired concentration.
- Dissolve **H2N-PEG6-Hydrazide** in the conjugation buffer to create a stock solution.
- Add a molar excess (typically 10-50 fold) of the H2N-PEG6-Hydrazide stock solution to the biomolecule solution.
- If using a catalyst, add aniline to a final concentration of 10-100 mM.
- Incubate the reaction mixture at room temperature for 2-16 hours with gentle mixing.
- Monitor the reaction progress using an appropriate analytical technique (e.g., LC-MS, SDS-PAGE).
- Once the reaction is complete, quench any unreacted aldehydes or ketones by adding a quenching solution.
- Purify the conjugate using SEC or dialysis to remove excess reagents.





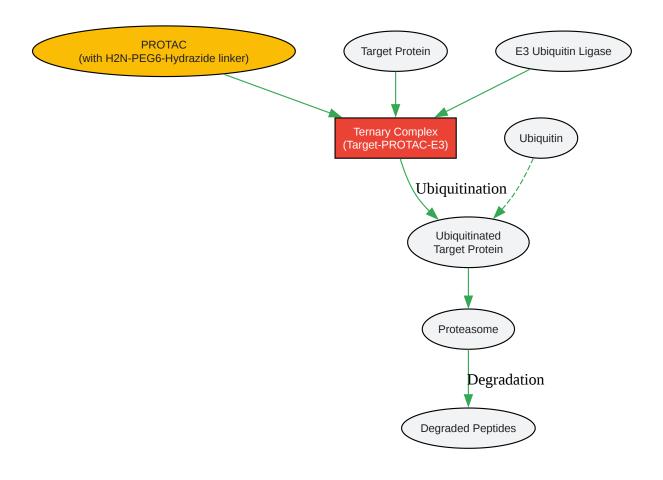
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Caption: General workflow for hydrazone ligation using H2N-PEG6-Hydrazide.

Signaling Pathway Context: PROTAC-Mediated Protein Degradation

H2N-PEG6-Hydrazide can be used as a linker in the synthesis of PROTACs. The resulting PROTAC facilitates the formation of a ternary complex between a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.





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Caption: PROTAC-mediated protein degradation pathway.

Disposal Considerations

All waste containing **H2N-PEG6-Hydrazide**, including empty containers, contaminated personal protective equipment, and reaction byproducts, must be treated as hazardous waste. Collect all waste in a designated, sealed, and clearly labeled hazardous waste container. Dispose of the waste in accordance with local, state, and federal regulations. Contact your institution's EHS department for specific disposal guidelines.

Conclusion



H2N-PEG6-Hydrazide is a valuable tool in bioconjugation and drug development, but its safe use requires a thorough understanding of the hazards associated with its hydrazide functional group. By adhering to the guidelines outlined in this technical guide and maintaining a strong safety culture in the laboratory, researchers can minimize risks and ensure the well-being of all personnel. Always consult your institution's safety protocols and the latest safety information before working with this or any other hazardous chemical.

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